

# An In-depth Technical Guide to the Biological Activities of Loureirin B

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## Compound of Interest

Compound Name: Loureirin B

Cat. No.: B1675249

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## Abstract

**Loureirin B**, a flavonoid and a primary bioactive constituent of Resina Draconis (Dragon's Blood), has garnered significant scientific interest for its diverse pharmacological properties. This technical guide provides a comprehensive review of the biological activities of **Loureirin B**, with a focus on its anti-cancer, anti-inflammatory, neuroprotective, and metabolic regulatory effects. This document synthesizes quantitative data from multiple studies, outlines key experimental methodologies, and presents visual representations of the underlying signaling pathways to facilitate a deeper understanding of its therapeutic potential.

## Introduction

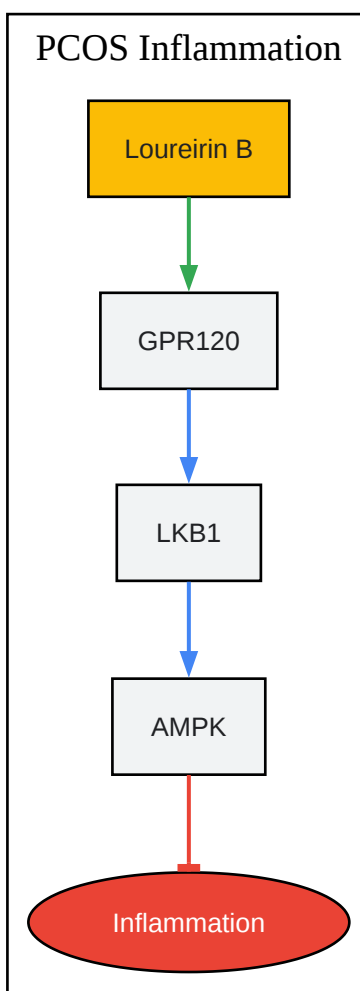
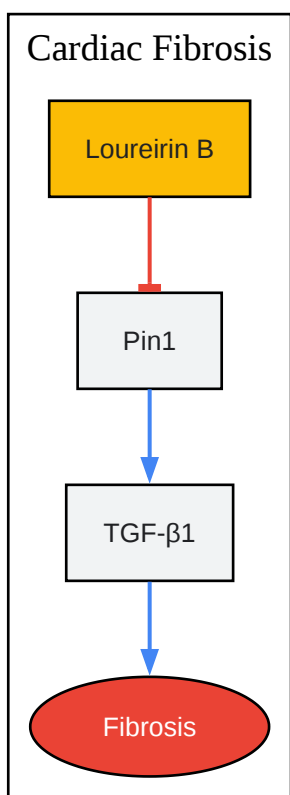
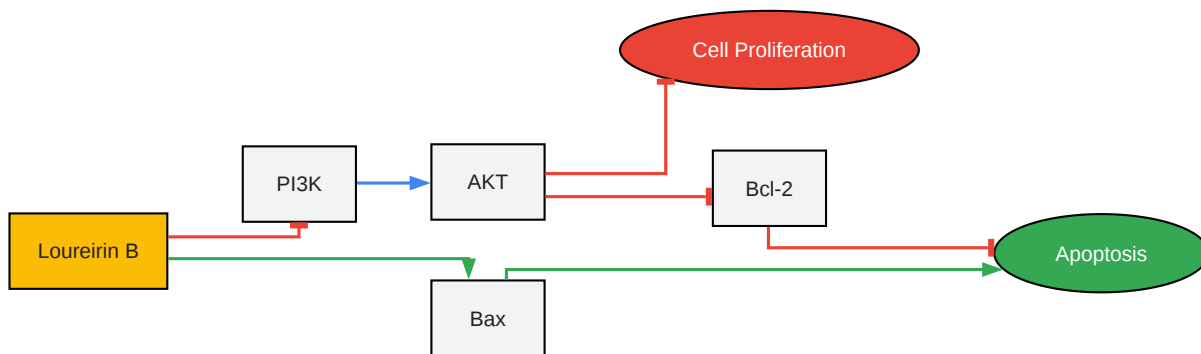
**Loureirin B**, with the chemical formula  $C_{18}H_{20}O_5$ , is a dihydrochalcone that has been traditionally used in Chinese medicine.<sup>[1]</sup> Modern pharmacological studies have begun to elucidate the molecular mechanisms underpinning its therapeutic effects. This guide serves as a technical resource for researchers and professionals in the field of drug discovery and development, providing a consolidated overview of the current state of knowledge regarding **Loureirin B**'s biological functions.

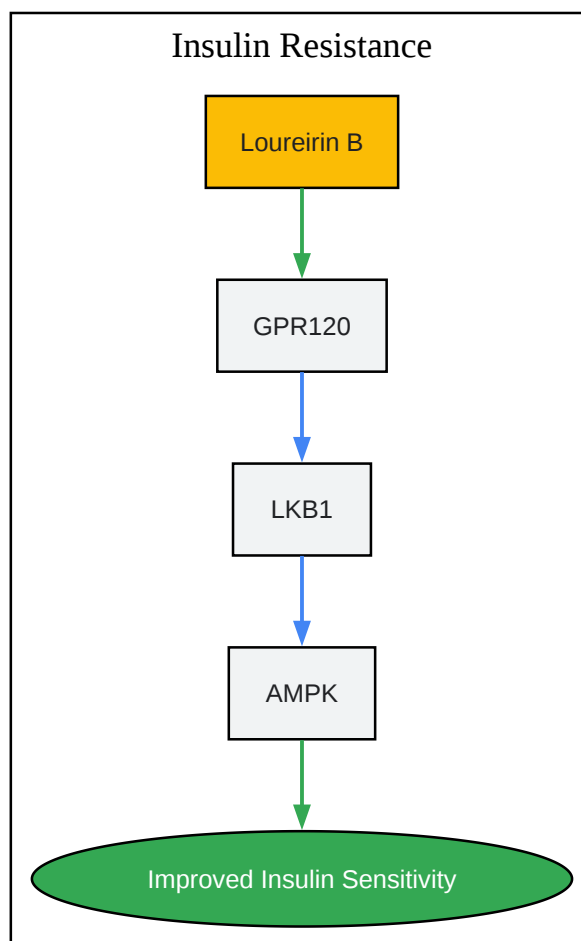
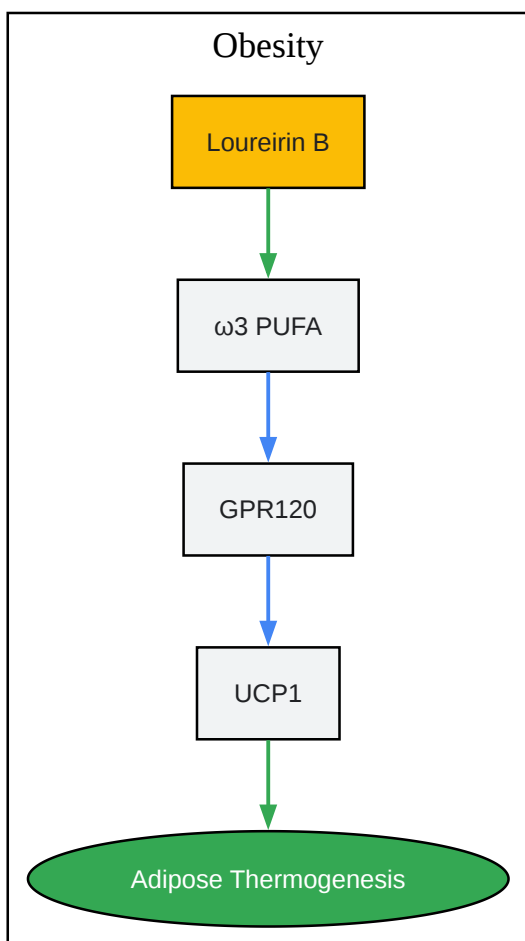
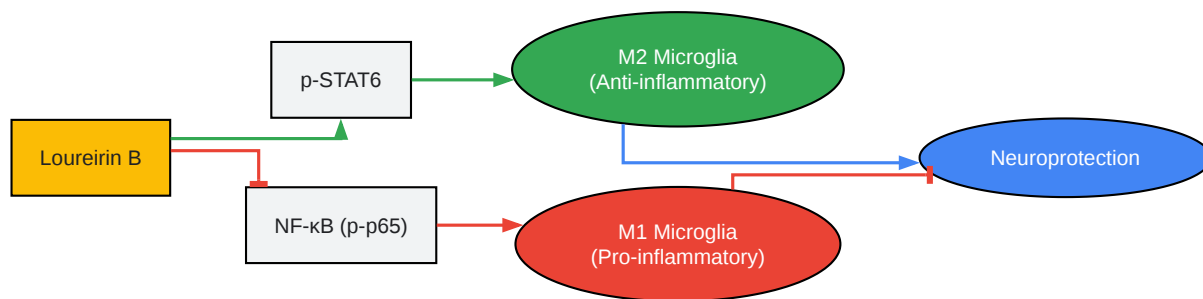
## Anti-Cancer Activities

**Loureirin B** has demonstrated significant anti-cancer activity across various cancer cell lines. Its mechanisms of action primarily involve the induction of apoptosis, cell cycle arrest, and inhibition of cell proliferation, invasion, and migration.

## Signaling Pathways in Anti-Cancer Activity

A key pathway implicated in **Loureirin B**'s anti-cancer effects is the PI3K/AKT signaling cascade. In cervical cancer cells (HeLa), **Loureirin B** has been shown to suppress this pathway, leading to reduced cell viability and proliferation.[2] Furthermore, studies on colorectal cancer have indicated that **Loureirin B** analogues can regulate the cell cycle and the Fas death receptor pathway.[3]





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## References

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